

Kinetic Studies of 1-Fluoroprop-1-ene Addition Reactions: A Comparative Guide

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Compound of Interest

Compound Name: 1-Fluoroprop-1-ene

CAS No.: 406-33-7

Cat. No.: B11720285

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Executive Summary & Strategic Implications

In the context of drug development and metabolic stability, **1-fluoroprop-1-ene** (1-FP) serves as a critical bioisostere and building block. Unlike its non-fluorinated analog (propene), 1-FP exhibits a dichotomy in reactivity: it is deactivated towards electrophilic addition but activated towards nucleophilic attack.

This guide objectively compares the kinetic profiles of 1-FP against standard alkenes, providing experimental protocols to validate these findings.

Key Kinetic Differentiators

Feature	Propene ()	1-Fluoroprop-1-ene ()	Kinetic Implication
			1-FP reacts
Electronic Character	Electron-rich (-donor)	Electron-deficient (-acceptor)	x slower with electrophiles (,).
Regioselectivity	Markovnikov	Markovnikov (Directed by F resonance)	Fluorine's lone pair stabilizes the -carbocation, directing electrophiles to the -carbon.
Nucleophilic Susceptibility	Inert	Susceptible	1-FP undergoes Michael-type addition with amines/thiols (useful for bioconjugation).
Atmospheric Lifetime	~10 hours (OH radical)	~1-2 days (OH radical)	1-FP is more persistent, relevant for environmental impact assessments.

Mechanistic & Kinetic Analysis

Electrophilic Addition Kinetics (Bromination)

The addition of bromine () is the standard probe for alkene nucleophilicity.

- Mechanism: The reaction proceeds via a bridged bromonium ion. In 1-FP, the electron-withdrawing inductive effect (-I) of fluorine destabilizes the developing positive charge in the transition state, significantly raising the activation energy () compared to propene.
- Regiochemistry: Despite the destabilizing -I effect, the resonance effect (+R) of fluorine allows it to stabilize a carbocation on the carbon it is attached to. Thus, electrophiles () attack , and the nucleophile attacks (bearing the F).

Comparative Rate Constants (

):

- Propene:
(Reference)
- 1-Fluoropropene:
to
- 3,3,3-Trifluoropropene:
(Strong deactivation due to)

Radical Addition Kinetics (Atmospheric)

For environmental fate and radical-based functionalization, the reaction with Hydroxyl radicals (OH) is the benchmark.

- Rate Law:
- Data:

- (Propene)

- (1-Fluoropropene)

(Estimated from vinyl fluoride trends [1]).

- Note: The presence of F reduces the electron density of the double bond, making it less attractive to the electrophilic OH radical.

Experimental Protocols

Protocol A: Determination of Relative Electrophilic Reactivity (Competitive Method)

Objective: Measure

of 1-FP vs. Propene using

titration. Self-Validating Step: The ratio of products must remain constant regardless of reaction time (up to 20% conversion).

Reagents:

- Substrates: 1-Fluoropropene (Analyte), Propene (Reference).

- Reagent:

(0.1 M in

).

- Internal Standard: Dodecane (Inert).

Workflow:

- Preparation: In a specific NMR tube or GC vial, dissolve equimolar amounts (1.0 mmol) of 1-FP and Propene in

(or

). Add 0.5 mmol Dodecane.

- Baseline: Acquire spectrum (NMR or GC-FID). Integrate alkene peaks relative to Dodecane.
- Initiation: Add a limiting amount of (0.2 mmol) dropwise at 0°C in the dark (to prevent radical pathways).
- Analysis: Immediately analyze the mixture.
- Calculation:
Where
is 1-FP and
is Propene.

Protocol B: Absolute Rate Constant Measurement (Pseudo-First-Order)

Objective: Determine absolute kinetics of nucleophilic addition (e.g., amine addition) to 1-FP.

Workflow:

- Setup: Prepare a solution of 1-FP (0.01 M) in DMSO-
.
- Excess Reagent: Add Benzylamine (1.0 M, >100-fold excess) to ensure pseudo-first-order conditions.
- Monitoring: Track the disappearance of the vinylic proton signal (4.5-6.5 ppm) via NMR at constant temperature (298 K).
- Data Fitting: Plot

vs. Time. The slope

.

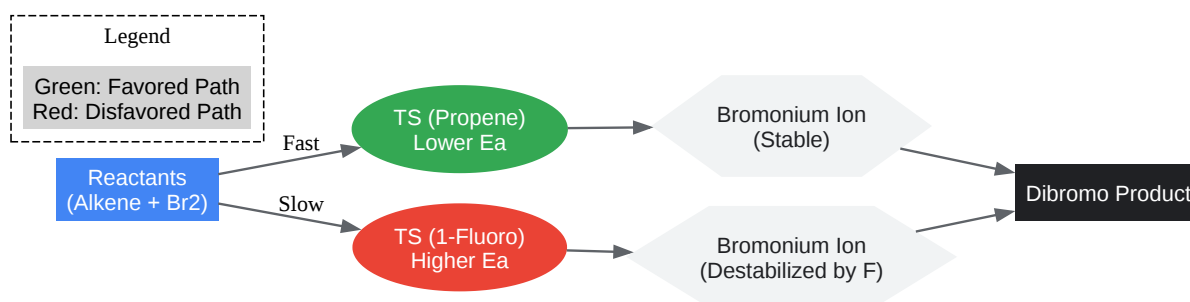
- Derivation:

.

Visualizations

Diagram 1: Reaction Pathways & Transition States

This diagram illustrates the energy landscape difference between Propene and 1-Fluoropropene during electrophilic attack.

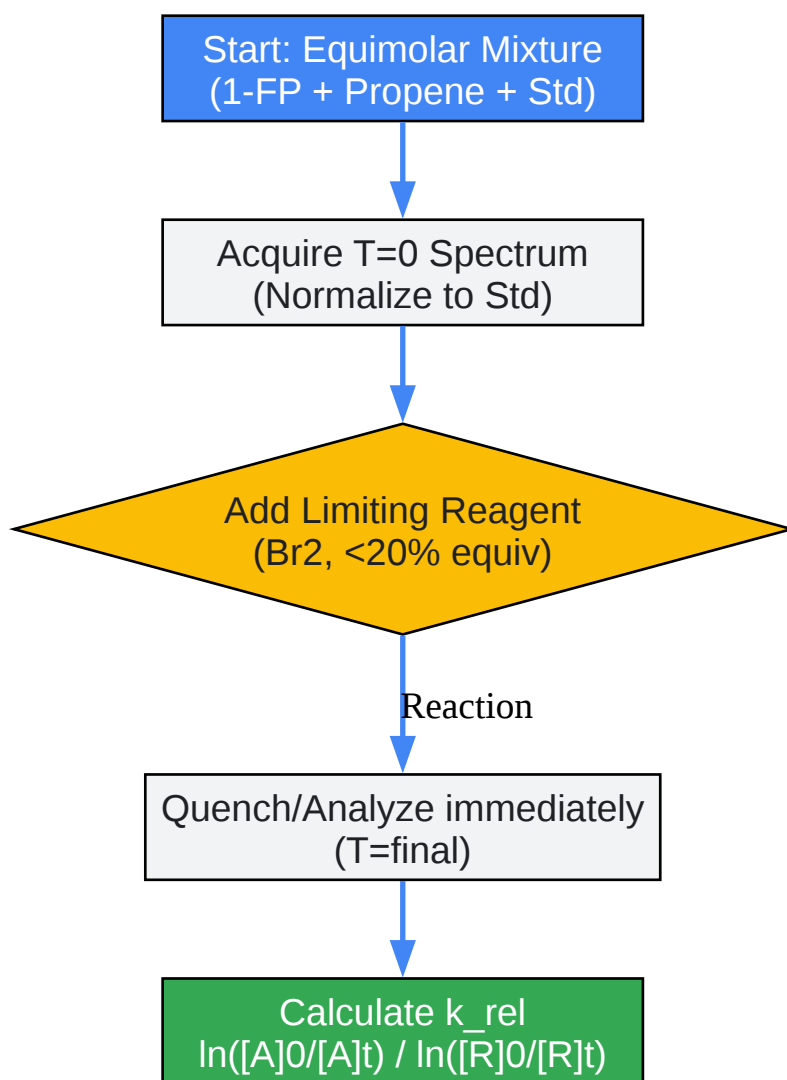


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Caption: Energy landscape comparison. 1-Fluoropropene faces a higher activation barrier (Red) due to inductive destabilization compared to Propene (Green).

Diagram 2: Experimental Workflow for Relative Rate Method

A logic flow for the competitive kinetic experiment described in Protocol A.



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Caption: Step-by-step workflow for determining relative reactivity () using the competitive substrate method.

References

- Orkin, V. L., et al. (2010).^[1] "High Accuracy OH Reaction Rate Constants of Fluorinated Propenes." National Institute of Standards and Technology (NIST).
- Baasandorj, M., et al. (2014). "OH + (E)- and (Z)-1-chloro-3,3,3-trifluoropropene-1 reaction rate coefficients." Journal of Physical Chemistry A.

- Burgess, D. R., et al. (2021). "Rate Constants for Abstraction of H from Fluoromethanes." Journal of Physical and Chemical Reference Data.
- ChemGuide. "Electrophilic Addition Mechanisms: Unsymmetrical Alkenes." ChemGuide UK.

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Sources

- [1. High Accuracy OH Reaction Rate Constants of CH₂=CF-CF₃ and trans-CHF=CF-CF₃ and IR Absorption Spectra | NIST \[nist.gov\]](#)
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